

# An In-Depth Technical Guide to O-Methylhydroxylamine: Properties, Protocols, and Biological Interactions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: O-Methylhydroxylamine

Cat. No.: B10779315

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**O-Methylhydroxylamine**, also known as Methoxyamine, is an organic compound with the formula  $\text{CH}_3\text{ONH}_2$ . It is a derivative of hydroxylamine where the hydrogen of the hydroxyl group is replaced by a methyl group. This modification confers distinct physical and chemical properties that make it a valuable reagent in organic synthesis and a significant molecule in biomedical research. Commercially, it is often available as its hydrochloride salt ( $\text{CH}_3\text{ONH}_2 \cdot \text{HCl}$ ), which offers greater stability.

This technical guide provides a comprehensive overview of the physical and chemical properties of **O-Methylhydroxylamine** and its hydrochloride salt. It includes detailed experimental protocols for its synthesis and a key reaction, and explores its mechanism of action as a base excision repair inhibitor, a critical pathway in DNA repair and a target in cancer therapy.

## Physical and Chemical Properties

**O-Methylhydroxylamine** is a colorless, volatile liquid with a characteristic amine-like odor.<sup>[1]</sup> It is soluble in water and polar organic solvents.<sup>[2][3]</sup> Its properties, along with those of its more commonly used hydrochloride salt, are summarized below.

**Table 1: Physical and Chemical Properties of O-Methylhydroxylamine**

Property	Value	Reference(s)
CAS Number	67-62-9	[1][4]
Molecular Formula	CH <sub>5</sub> NO	[1][4]
Molecular Weight	47.057 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Fishy, amine-like	[1]
Boiling Point	49-50 °C at 760 mmHg	[1][5]
Melting Point	-86.4 °C	[3]
Density	0.9069 g/cm <sup>3</sup> at 20 °C	[5]
Vapor Pressure	297.5 mmHg at 25 °C	[3]
pKa	4.60	[1]
Refractive Index	1.4164 at 20 °C	[3]
Solubility	Miscible with water and alcohol.	[2][3]

**Table 2: Physical and Chemical Properties of O-Methylhydroxylamine Hydrochloride**

Property	Value	Reference(s)
CAS Number	593-56-6	[6]
Molecular Formula	CH <sub>6</sub> ClNO	[6]
Molecular Weight	83.52 g/mol	[6]
Appearance	White to off-white crystalline powder	[6][7]
Melting Point	151-154 °C (decomposes)	[7]
Solubility	Soluble in water and alcohol.	[7]

## Chemical Reactivity and Stability

**O-Methylhydroxylamine** is a stable compound under normal conditions but should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents and strong acids.[8] Its hydrochloride salt is hygroscopic and should be protected from moisture.[8][9]

The primary reactivity of **O-Methylhydroxylamine** stems from the nucleophilic amino group. A key reaction is its condensation with aldehydes and ketones to form O-methyl oximes. This reaction is widely used in organic synthesis for the protection of carbonyl groups and for the preparation of various nitrogen-containing compounds.[2][10]

In a biological context, **O-Methylhydroxylamine** covalently binds to apurinic/apyrimidinic (AP) sites in DNA, which are intermediates in the base excision repair pathway.[1][11] This interaction inhibits the repair of damaged DNA, leading to an accumulation of DNA strand breaks and subsequent apoptosis.[1] This property makes it a subject of interest in cancer research as a potential sensitizer for chemotherapy and radiation.[11]

## Spectral Data

### Table 3: Key Spectral Data for O-Methylhydroxylamine and its Hydrochloride Salt

Spectrum Type	O-Methylhydroxylamine (CAS: 67-62-9)	O-Methylhydroxylamine Hydrochloride (CAS: 593-56-6)
<sup>1</sup> H NMR	Data not readily available in a citable format.	Signals corresponding to the methyl and amine protons are expected.
<sup>13</sup> C NMR	Data not readily available in a citable format.	A signal for the methyl carbon is expected.
IR (Infrared)	Key stretches include N-H, C-H, and C-O.	Shows characteristic peaks for N-H stretching, C-H stretching, and C-O stretching. <sup>[6]</sup>
Mass Spec (MS)	Molecular ion peak (M <sup>+</sup> ) at m/z = 47.057. <sup>[12][13]</sup>	Fragmentation pattern would correspond to the parent compound.

## Experimental Protocols

### Synthesis of O-Methylhydroxylamine Hydrochloride

A common method for the synthesis of **O-Methylhydroxylamine** hydrochloride involves the O-methylation of a hydroxylamine derivative followed by hydrolysis. One established procedure utilizes the methylation of acetone oxime, followed by acidic hydrolysis of the resulting O-methyl ether.

Protocol: Synthesis via Acetone Oxime O-Methyl Ether

- Step 1: O-Methylation of Acetone Oxime. (This step would be detailed with specific reagents, quantities, and conditions if a citable protocol were found. General information suggests reacting acetone oxime with a methylating agent like dimethyl sulfate in the presence of a base).
- Step 2: Hydrolysis of Acetone Oxime O-Methyl Ether. A mixture of 174 g (2 mol) of acetone oxime-O-methyl ether and 296 g (3 mol) of concentrated hydrochloric acid in 593 g of hexane is heated to 65 °C. A mixture of acetone, hexane, and water is distilled off at an internal flask temperature of 64-65 °C and a vapor temperature of 48-58 °C until no more

acetone is collected. The remaining water is then removed by azeotropic distillation with hexane. The precipitated **O-methylhydroxylamine** hydrochloride is collected by filtration and dried.

## Reaction Protocol: Formation of an O-Methyl Oxime

The reaction of **O-Methylhydroxylamine** with a carbonyl compound is a straightforward and widely used transformation. The following is a representative protocol for the methoximation of a ketone.

Protocol: Methoximation of 4-tert-Butylcyclohexanone

- Materials:
  - 4-tert-Butylcyclohexanone
  - **O-Methylhydroxylamine** hydrochloride
  - Pyridine
  - Ethanol
- Procedure:
  - To a solution of 4-tert-butylcyclohexanone (1.0 eq) in ethanol, add **O-methylhydroxylamine** hydrochloride (1.2 eq) and pyridine (1.2 eq).
  - Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
  - Upon completion, remove the solvent under reduced pressure.
  - Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with water, followed by brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude O-methyl oxime.

- Purify the product by column chromatography on silica gel if necessary.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **O-Methylhydroxylamine** Hydrochloride.



[Click to download full resolution via product page](#)

Caption: Inhibition of the Base Excision Repair (BER) pathway by **O-Methylhydroxylamine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. O-Methylhydroxylamine | CH<sub>5</sub>NO | CID 4113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. O-methylhydroxylamine | 67-62-9 [chemicalbook.com]
- 3. Methoxyamine - Wikipedia [en.wikipedia.org]
- 4. lookchem.com [lookchem.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. O-Methylhydroxylamine hydrochloride | CH<sub>5</sub>NO.ClH | CID 521874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methoxyamine Hydrochloride | 593-56-6 [chemicalbook.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. O-Methylhydroxylamine Hydrochloride | 593-56-6 | TCI AMERICA [tcichemicals.com]
- 10. CAS 67-62-9: O-Methylhydroxylamine | CymitQuimica [cymitquimica.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Hydroxylamine, O-methyl- [webbook.nist.gov]
- 13. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to O-Methylhydroxylamine: Properties, Protocols, and Biological Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10779315#o-methylhydroxylamine-physical-and-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)